



Hazard Class	GHS Classification	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor. <a href="#">[1]</a>
Eye Irritation	Category 2A	H319: Causes serious eye irritation. <a href="#">[1]</a>
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child. <a href="#">[1]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H336: May cause drowsiness or dizziness. <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **11-keto Fluprosteno<sup>l</sup>** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses or chemical goggles.	To prevent eye contact and serious eye irritation.
Hand Protection	Protective gloves.	To avoid skin contact.
Skin and Body Protection	Protective clothing.	To prevent skin exposure.
Respiratory Protection	Use in a well-ventilated area or with a respiratory protective device.	To avoid inhalation of vapors, which can cause drowsiness or dizziness.

## Operational Handling and Storage

Proper operational procedures and storage are critical to maintaining the stability of **11-keto Fluprosteno<sup>l</sup>** and ensuring a safe laboratory environment.

Handling Procedures:

- Ventilation: Ensure good ventilation or work in an exhaust hood to prevent the formation of aerosols.
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Electrostatic Charges: Take precautionary measures against static discharge. Use only non-sparking tools.
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in laboratory areas.

**Storage Conditions:**

- Temperature: Store in a cool location.
- Container: Keep the receptacle tightly sealed.
- Special Instructions: Obtain special instructions before use and do not handle until all safety precautions have been read and understood.

## First Aid Measures

In case of exposure, immediate and appropriate first aid is crucial.

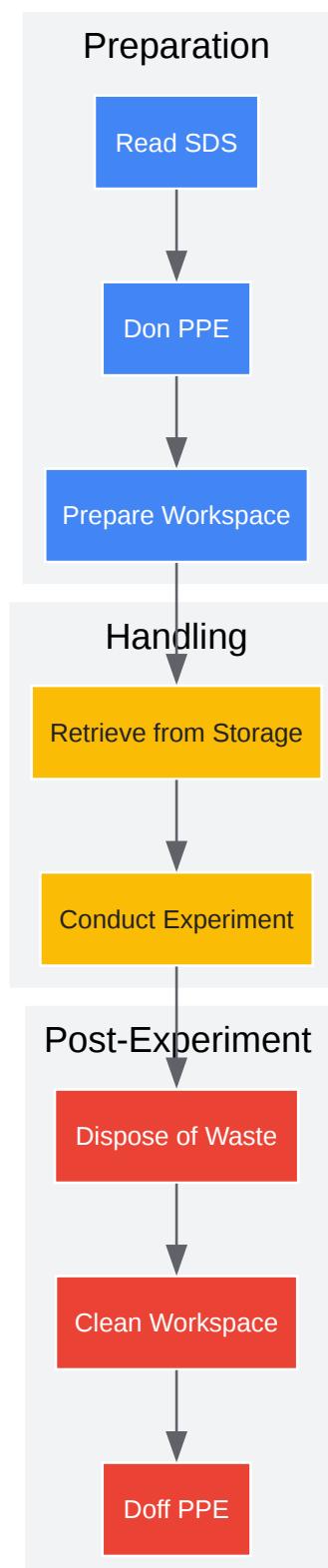
Exposure Route	First Aid Instructions
In case of eye contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
In case of skin contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.
If inhaled	Remove person to fresh air and keep comfortable for breathing. Call a poison center/doctor if you feel unwell.
If exposed or concerned	Get medical advice/attention.

## Disposal Plan

Dispose of **11-keto Fluprostenol** and its container in accordance with local, regional, national, and international regulations. Do not allow the undiluted product or large quantities of it to reach ground water, water courses, or sewage systems.

## Experimental Workflow for Handling **11-keto Fluprostenol**

The following diagram outlines the standard workflow for safely handling **11-keto Fluprostenol** in a research setting.



[Click to download full resolution via product page](#)

Figure 1. A workflow diagram for the safe handling of **11-keto Fluprostanol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cdn.caymancell.com [cdn.caymancell.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 11-keto Fluprostenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b593246#personal-protective-equipment-for-handling-11-keto-fluprostenol>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)